

Application Notes and Protocols: Quantification of MDMB-PINACA in Seized Herbal Materials

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Compound of Interest

Compound Name: *Mdmbo-pinaca*

Cat. No.: B10860639

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Introduction

MDMB-PINACA is a potent synthetic cannabinoid receptor agonist (SCRA) that has been increasingly identified in seized drug materials, often laced on herbal substrates. Its high potency and the variability of its concentration in illicit products pose significant public health risks, including severe intoxication and fatalities. Accurate and reliable quantification of **MDMB-PINACA** in seized herbal materials is crucial for forensic investigations, toxicological assessments, and public health monitoring.

These application notes provide detailed protocols for the quantification of **MDMB-PINACA** in seized herbal materials using gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-tandem mass spectrometry (LC-MS/MS). The methodologies are based on validated procedures reported in scientific literature.

Quantitative Data Summary

The following table summarizes quantitative data for the analysis of **MDMB-PINACA** and its analogue MDMB-4en-PINACA in various seized materials. This data is essential for establishing analytical ranges and understanding the typical concentrations encountered in forensic casework.

Analyte	Matrix	Analytical Technique	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Concentration Range Detected	Reference
MDMB-4en-PINACA	Herbal Material & Resin	GC-MS (SIM)	-	-	0.4 - 6.3 mg/g	[1][2][3][4]
5F-MDMB-PINACA	Infused Paper	UPLC-MS/MS	-	-	0.26 - 55.13 µg/cm ²	[5]
MDMB-4en-PINACA	e-liquids	Thermal-Assisted Carbon Fiber Ionization MS	-	-	0.27% (mass fraction)	[6]
MDMB-4en-PINACA	Human Hair	UPLC-MS/MS	0.5 - 5 pg/mg	1 - 10 pg/mg	-	[7]
4-fluoro MDMB-BUTINACA	Herbal Material	GC-MS	0.5 µg/g	1 µg/g	-	[8]
MDMB-4en-PINACA	Edible Products	LC-MS/MS	-	-	Mean of 11.42 mg/edible	[9]

Experimental Protocols

Protocol 1: Quantification of MDMB-PINACA in Herbal Material by GC-MS

This protocol outlines a method for the extraction and quantification of **MDMB-PINACA** from seized herbal materials using GC-MS, adapted from methodologies described for similar

synthetic cannabinoids.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

1. Materials and Reagents

- **MDMB-PINACA** reference standard
- Internal Standard (IS) (e.g., JWH-018-d9 or other suitable deuterated analogue)
- Methanol (HPLC grade)
- Chloroform (HPLC grade)
- Homogenizer or grinder
- Vortex mixer
- Centrifuge
- GC-MS system with a suitable capillary column (e.g., HP-5MS or equivalent)

2. Sample Preparation and Extraction

- Homogenize the seized herbal material to ensure a representative sample.
- Accurately weigh approximately 10-20 mg of the homogenized herbal material into a 2 mL microcentrifuge tube.
- Add 1.5 mL of methanol to the tube.
- Spike the sample with the internal standard at a known concentration.
- Vortex the tube vigorously for 1 minute.
- Sonicate the sample in an ultrasonic bath for 15 minutes.
- Centrifuge the sample at 10,000 rpm for 10 minutes.
- Carefully transfer the supernatant to a clean vial for GC-MS analysis.

3. GC-MS Analysis

- Injector: Splitless mode, 250°C
- Carrier Gas: Helium, constant flow of 1.0 mL/min
- Oven Temperature Program:
 - Initial temperature: 150°C, hold for 1 minute
 - Ramp: 20°C/min to 300°C
 - Hold: 5 minutes at 300°C
- Mass Spectrometer:
 - Source Temperature: 230°C
 - Quadrupole Temperature: 150°C
 - Acquisition Mode: Selected Ion Monitoring (SIM) using characteristic ions for **MDMB-PINACA** and the internal standard.

4. Calibration and Quantification

- Prepare a series of calibration standards of **MDMB-PINACA** in methanol, each containing the internal standard at a constant concentration.
- Analyze the calibration standards using the same GC-MS method.
- Construct a calibration curve by plotting the peak area ratio of **MDMB-PINACA** to the internal standard against the concentration of **MDMB-PINACA**.
- Quantify **MDMB-PINACA** in the extracted samples by interpolating their peak area ratios from the calibration curve.

Protocol 2: Quantification of MDMB-PINACA in Herbal Material by LC-MS/MS

This protocol provides a highly sensitive and selective method for the quantification of **MDMB-PINACA** using LC-MS/MS, which is particularly useful for complex matrices and low concentrations.[\[7\]](#)[\[9\]](#)

1. Materials and Reagents

- **MDMB-PINACA** reference standard
- Internal Standard (IS) (e.g., **MDMB-PINACA-d5**)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Formic acid
- Ammonium formate
- Water (LC-MS grade)
- Syringe filters (0.22 μ m)
- LC-MS/MS system with a C18 reversed-phase column

2. Sample Preparation and Extraction

- Homogenize the seized herbal material.
- Weigh 10 mg of the homogenized material into a microcentrifuge tube.
- Add 1 mL of methanol and the internal standard.
- Vortex for 1 minute, sonicate for 15 minutes, and centrifuge at 10,000 rpm for 10 minutes.
- Filter the supernatant through a 0.22 μ m syringe filter into an autosampler vial.

3. LC-MS/MS Analysis

- Liquid Chromatography:

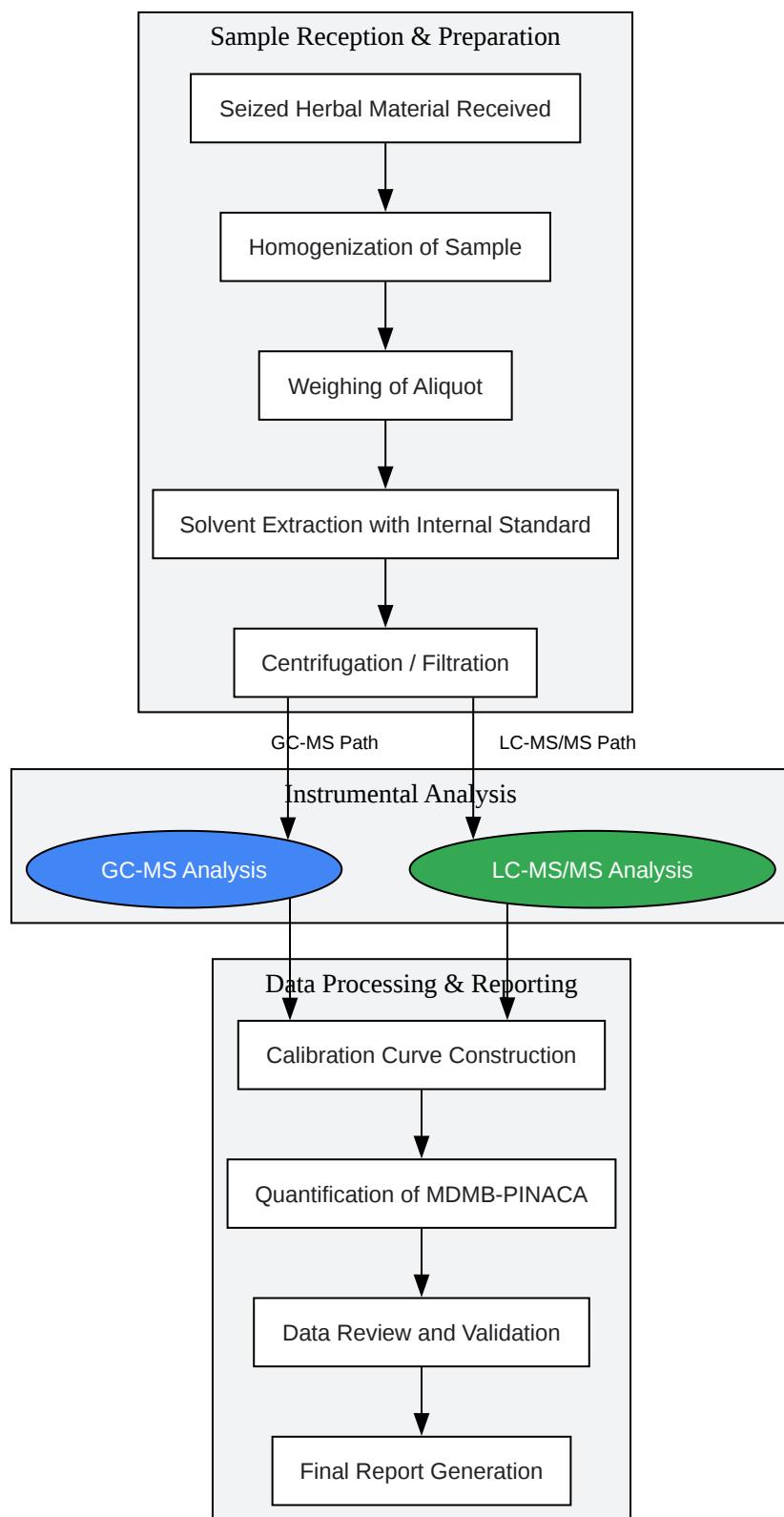
- Column: C18 column (e.g., 2.1 x 100 mm, 1.8 µm)
- Mobile Phase A: 0.1% Formic acid in water with 5 mM ammonium formate
- Mobile Phase B: 0.1% Formic acid in acetonitrile
- Gradient: A suitable gradient starting from a high percentage of mobile phase A and increasing the percentage of mobile phase B over time to elute the analyte.
- Flow Rate: 0.3 mL/min
- Column Temperature: 40°C

- Mass Spectrometry:
 - Ionization Source: Electrospray Ionization (ESI), positive mode
 - Acquisition Mode: Multiple Reaction Monitoring (MRM)
 - MRM Transitions: Monitor at least two specific precursor-to-product ion transitions for **MDMB-PINACA** and one for the internal standard to ensure accurate identification and quantification.

4. Calibration and Quantification

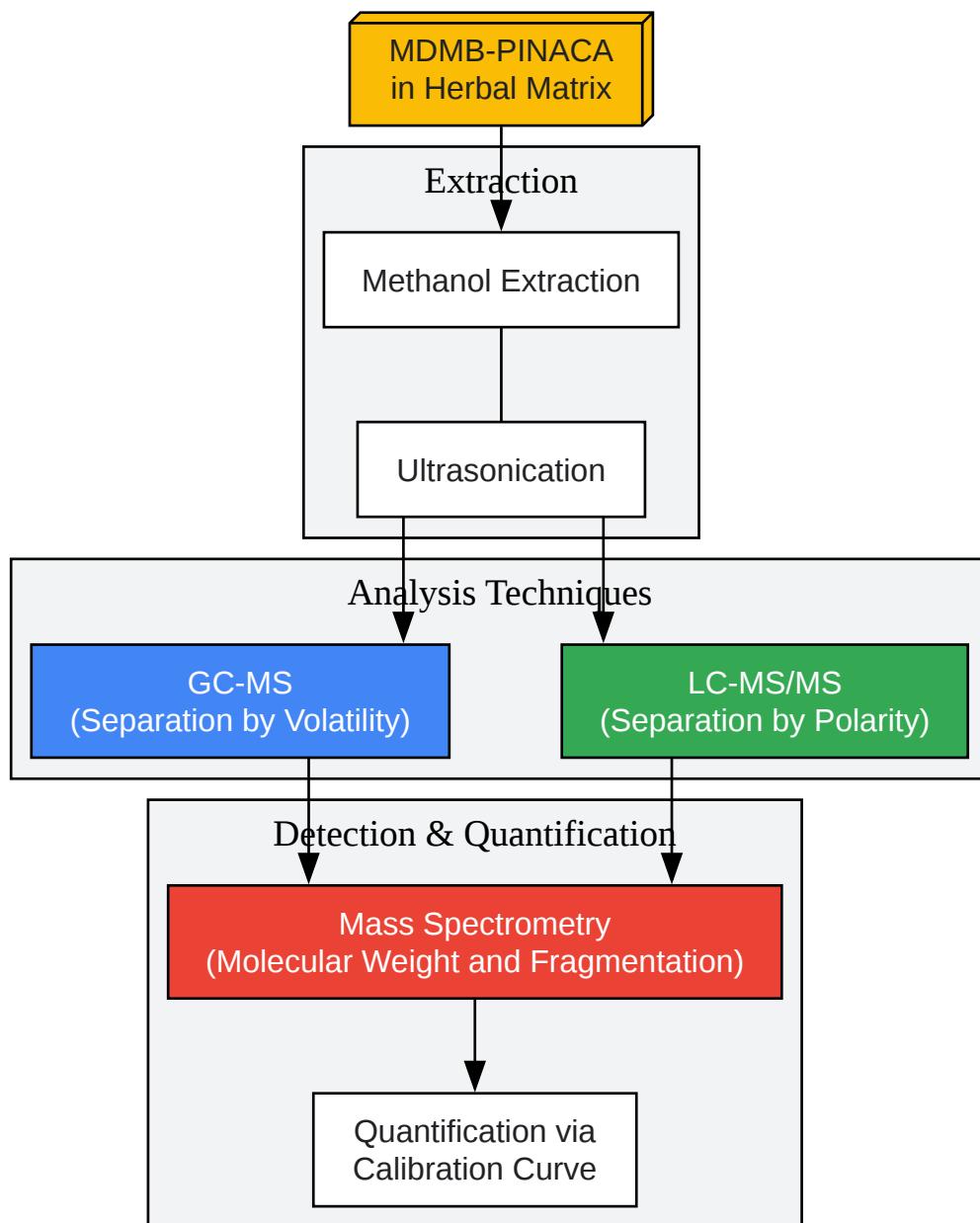
- Prepare matrix-matched calibration standards by spiking blank herbal extract with known concentrations of **MDMB-PINACA** and a constant concentration of the internal standard.
- Analyze the standards and samples using the LC-MS/MS method.
- Construct a calibration curve and quantify the samples as described in the GC-MS protocol.

Visualizations



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Caption: Workflow for the quantification of **MDMB-PINACA** in seized herbal materials.



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Caption: Logical relationship of analytical steps for **MDMB-PINACA** quantification.

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